

# Essential Safety and Disposal Procedures for C13-112-tri-tail

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## Compound of Interest

Compound Name: C13-112-tri-tail

Cat. No.: B11933310

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This document provides critical guidance for the safe handling and proper disposal of **C13-112-tri-tail** (CAS Number: 1381861-96-6), an ionizable cationic lipid commonly used in laboratory research and drug development. Adherence to these procedures is essential to ensure personnel safety and compliance with environmental regulations.

Warning: This product is not intended for human or veterinary use.<sup>[1]</sup>

**C13-112-tri-tail** is typically supplied as a solution in ethanol, which presents hazards of flammability and eye irritation.<sup>[2]</sup> Proper personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn at all times when handling this substance. Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.

## Disposal Protocol

The disposal of **C13-112-tri-tail** and its solutions must be managed as hazardous waste. Do not dispose of this chemical down the drain or as general laboratory trash.

### Step-by-Step Disposal Procedure:

- **Segregation:** Isolate waste containing **C13-112-tri-tail** from other waste streams. This includes the neat compound, solutions, and any contaminated materials such as pipette tips, gloves, and empty containers.
- **Waste Collection:**

- Collect all liquid waste containing **C13-112-tri-tail** in a designated, leak-proof, and chemically compatible container. The container must be clearly labeled as "Hazardous Waste: **C13-112-tri-tail** in Ethanol".
- Solid waste contaminated with **C13-112-tri-tail** (e.g., absorbent pads, contaminated labware) should be collected in a separate, clearly labeled hazardous waste container.
- Container Management: Keep the hazardous waste container tightly sealed when not in use. Store the container in a designated and secure satellite accumulation area, away from sources of ignition such as heat, sparks, and open flames.
- Institutional Guidelines: Follow your institution's specific procedures for hazardous waste disposal. Contact your Environmental Health and Safety (EHS) department for guidance on labeling, storage, and scheduling a waste pickup.
- Regulatory Compliance: Chemical waste generators are responsible for ensuring that waste is characterized and disposed of in accordance with all local, regional, and national hazardous waste regulations.[\[3\]](#)

## Quantitative Data Summary

The primary quantitative data relevant to the disposal of **C13-112-tri-tail** solution pertains to the ethanol solvent.

Parameter	Guideline	Source
Ethanol Concentration for Hazardous Waste Classification	$\geq 24\%$	<a href="#">[4]</a> <a href="#">[5]</a>
pH Range for Aqueous Waste Drain Disposal (if permitted)	$> 5.0$ and $< 12.5$	
Maximum Allowable Hazardous Waste in Laboratory	$< 10$ gallons	

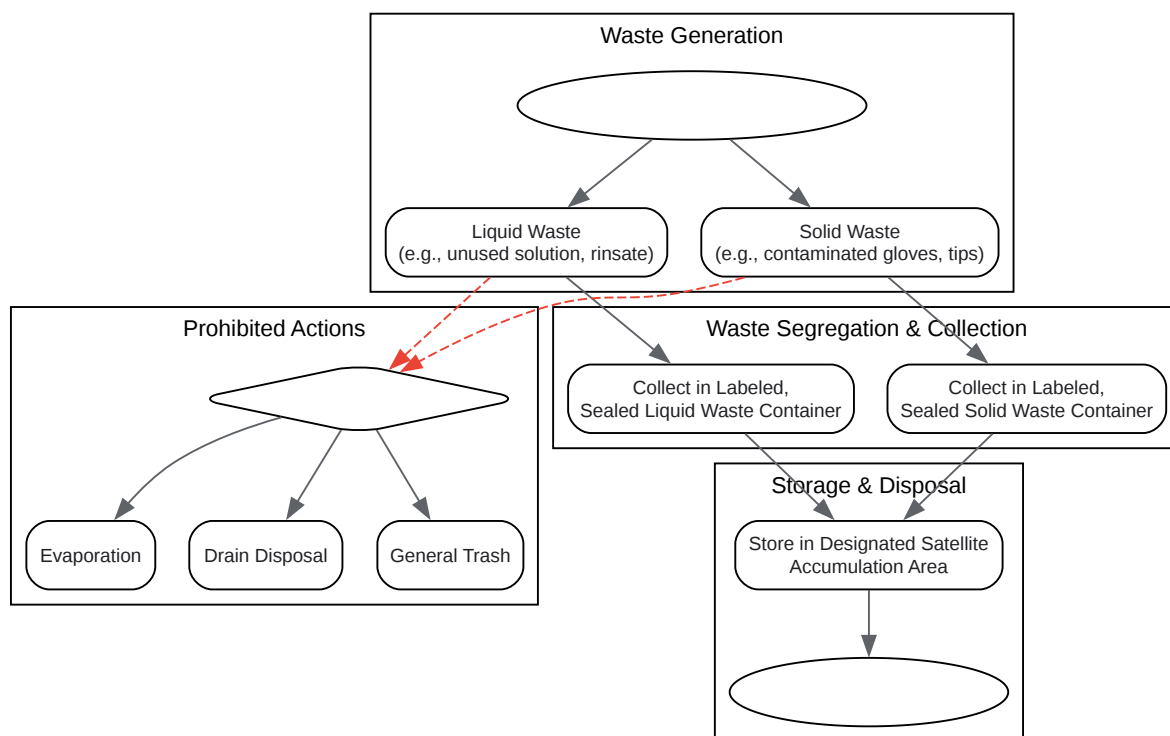
Note: The pH guidelines are for general aqueous waste and may not apply to **C13-112-tri-tail** solutions, which should be treated as hazardous waste regardless of pH.

## Experimental Protocols

This document focuses on disposal procedures. For experimental protocols involving the use of **C13-112-tri-tail**, such as the preparation of cationic lipid/oligomer complexes, refer to established methodologies that often involve dissolving the lipid in ethanol.

## Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **C13-112-tri-tail** waste.



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Caption: **C13-112-tri-tail** Waste Disposal Workflow.

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